

O4-Ethyldeoxyuridine: A Technical Guide to a Key DNA Replication Marker

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Compound of Interest

Compound Name: O4-Ethyldeoxyuridine

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, and applications of **O4-Ethyldeoxyuridine**, a molecule of significant interest in cellular and molecular biology. It is important to note that literature searches for "**O4-Ethyldeoxyuridine**" frequently lead to information on two distinct but related molecules: 5-Ethynyl-2'-deoxyuridine (EdU) and O4-Ethylthymidine. This guide will primarily focus on EdU, a widely used thymidine analog for studying DNA synthesis, while also providing information on O4-Ethylthymidine to clarify the distinction.

Chemical Structure and Properties

5-Ethynyl-2'-deoxyuridine (EdU)

EdU is a nucleoside analog of thymidine where the methyl group at the 5-position is replaced by a terminal ethynyl group. This modification is key to its utility in molecular biology.

Table 1: Chemical and Physical Properties of 5-Ethynyl-2'-deoxyuridine (EdU)

Property	Value	Reference
IUPAC Name	5-ethynyl-1-[(2R,4S,5R)-4-hydroxy-5-(hydroxymethyl)oxolan-2-yl]pyrimidine-2,4(1H,3H)-dione	[1]
Synonyms	EdU, 5-EdU, 2'-Deoxy-5-ethynyluridine	[2]
Chemical Formula	C ₁₁ H ₁₂ N ₂ O ₅	[1]
Molecular Weight	252.226 g/mol	[1]
CAS Number	61135-33-9	[1]
Appearance	White to off-white solid	[3]
Solubility	DMSO: 50 mg/mL (198.24 mM), H ₂ O: 25 mg/mL (99.12 mM; with ultrasound), Ethanol: 5 mg/mL (19.82 mM; with ultrasound)	[4]
Storage	-20°C, dry and dark	[3]
SMILES	<chem>C#CC1=CN(C(=O)NC1=O)[C@H]2C--INVALID-LINK----INVALID-LINK--O2</chem>	[1]
InChI Key	CDEURGJCGCHYFH-DJLDLDEBSA-N	[1]

O4-Ethylthymidine

O4-Ethylthymidine is a DNA adduct formed by the ethylation of the oxygen atom at the 4-position of the thymine base. It is often studied in the context of DNA damage and repair.

Table 2: Chemical and Physical Properties of O4-Ethylthymidine

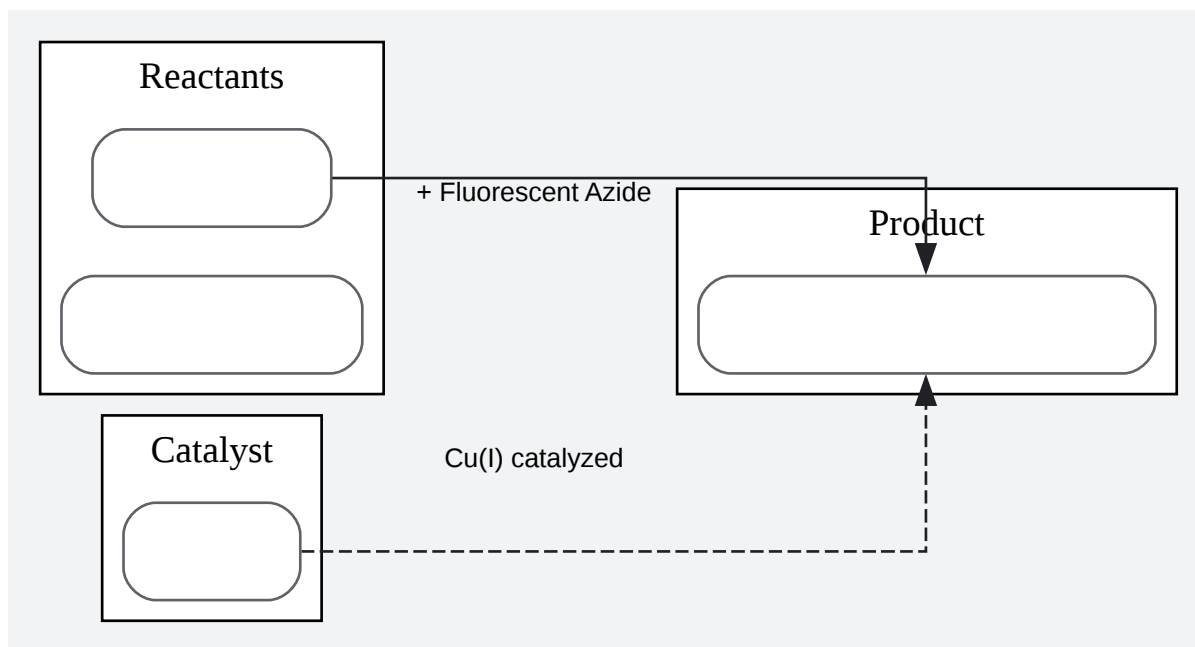
Property	Value	Reference
IUPAC Name	4-ethoxy-1-[(2R,4S,5R)-4-hydroxy-5-(hydroxymethyl)oxolan-2-yl]-5-methylpyrimidin-2-one	[5]
Synonyms	O(4)-ethyl-2'-deoxythymidine, O(4)-ethyldeoxythymidine	[5]
Chemical Formula	C ₁₂ H ₁₈ N ₂ O ₅	[5]
Molecular Weight	270.28 g/mol	[5]
CAS Number	59495-22-6	[5]
SMILES	CCOC1=NC(=O)N(C=C1C)[C@H]2C--INVALID-LINK--CO">C@@HO	[5]
InChI Key	QZVVYDMWOGPALV-IVZWLZJFSA-N	[5]

Biological Activity and Mechanism of Action of EdU

EdU is a powerful tool for measuring de novo DNA synthesis.[3] As a thymidine analog, it is incorporated into newly synthesized DNA during the S-phase of the cell cycle by cellular DNA polymerases.[1][6] The presence of the ethynyl group allows for a highly specific and efficient detection method known as "click chemistry".[1]

The "Click Chemistry" Reaction

The detection of incorporated EdU is achieved through a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction.[1] The ethynyl group on the EdU molecule reacts with a fluorescently labeled azide, forming a stable triazole ring. This reaction is highly specific and occurs under mild conditions, preserving cellular morphology.[7]



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Caption: The copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or "click chemistry" reaction for detecting EdU incorporated into DNA.

Experimental Protocols

In Vitro EdU Labeling and Detection

This protocol provides a general workflow for labeling proliferating cells in culture with EdU and subsequently detecting the incorporated EdU.

Caption: A typical experimental workflow for in vitro EdU labeling and detection.

Detailed Methodologies:

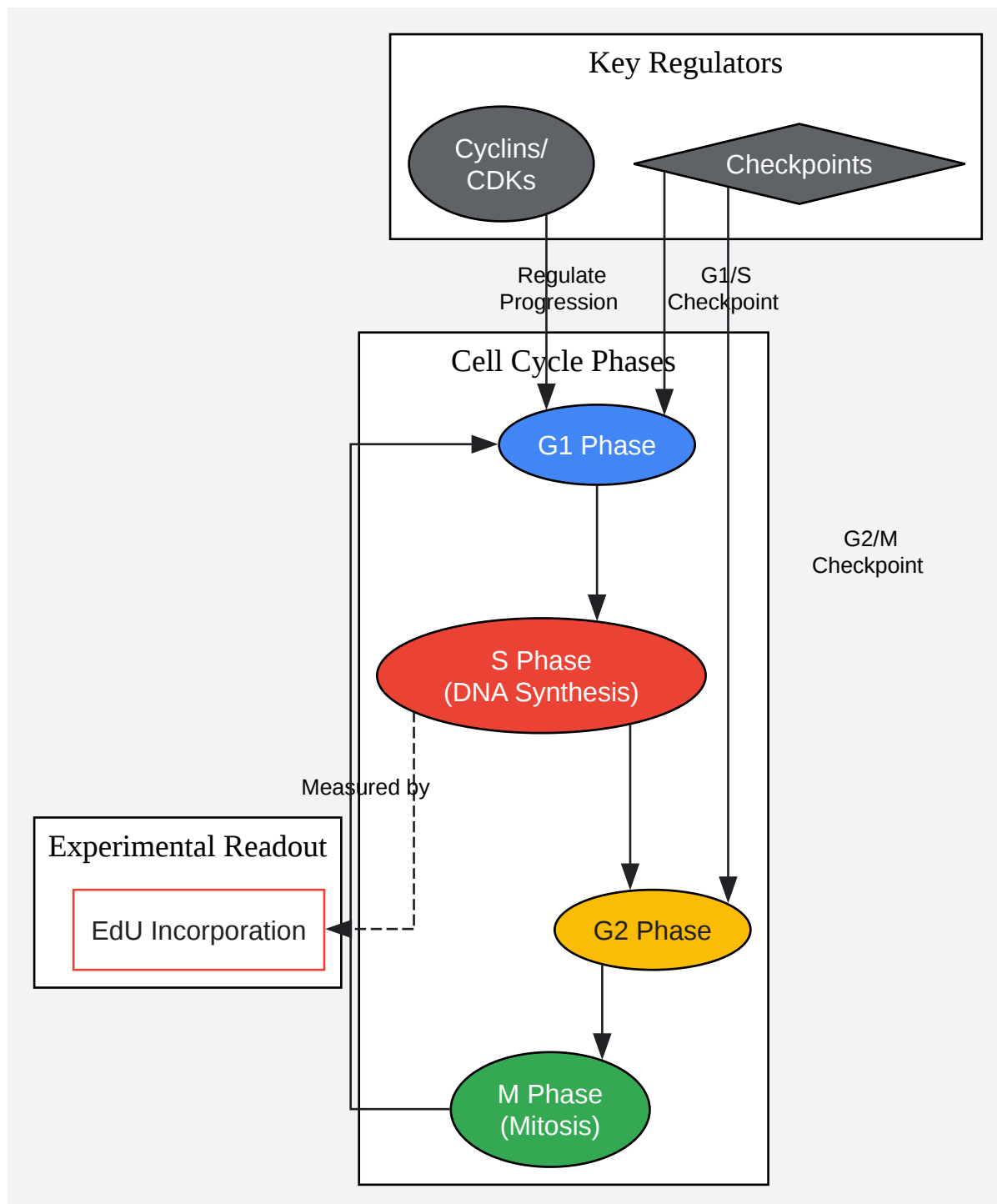
- Cell Culture and EdU Labeling:
 - Plate cells at an appropriate density and allow them to attach overnight.
 - Prepare a working solution of EdU in complete culture medium. A final concentration of 10 μ M is a good starting point.
 - Remove the old medium and add the EdU-containing medium to the cells.

- Incubate for a period that allows for DNA synthesis to occur (e.g., 2 hours). The incubation time can be optimized depending on the cell type and experimental question.
- Fixation and Permeabilization:
 - After incubation, remove the EdU-containing medium and wash the cells with PBS.
 - Fix the cells by adding a 3.7% formaldehyde solution in PBS and incubating for 15 minutes at room temperature.
 - Wash the cells twice with 3% BSA in PBS.
 - Permeabilize the cells by adding a 0.5% Triton® X-100 solution in PBS and incubating for 20 minutes at room temperature.[\[8\]](#)
- Click-iT® Detection:
 - Prepare the Click-iT® reaction cocktail according to the manufacturer's instructions. This typically includes the fluorescent azide, a copper(I) catalyst, and a buffer.
 - Remove the permeabilization buffer and add the Click-iT® reaction cocktail to the cells.
 - Incubate for 30 minutes at room temperature, protected from light.
 - Wash the cells once with 3% BSA in PBS.
- DNA Staining and Imaging:
 - (Optional) For nuclear counterstaining, incubate the cells with a Hoechst 33342 solution.
 - Wash the cells.
 - Image the cells using a fluorescence microscope with appropriate filters for the chosen fluorophore and the nuclear stain.

Signaling Pathways and Cellular Processes

EdU is not known to be directly involved in signaling pathways but is a crucial tool for studying processes that are regulated by these pathways, primarily DNA replication and cell cycle

progression.



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Caption: The cell cycle and the central role of the S phase, which is directly measured by EdU incorporation.

By quantifying the number of EdU-positive cells, researchers can assess the effects of various stimuli, drugs, or genetic modifications on cell proliferation. This has broad applications in cancer research, developmental biology, and regenerative medicine. For instance, a decrease in EdU incorporation following drug treatment would suggest an inhibition of cell proliferation, potentially through cell cycle arrest.

Conclusion

While the term "**O4-Ethyldeoxyuridine**" may be ambiguous, 5-Ethynyl-2'-deoxyuridine (EdU) is an indispensable tool in modern cell biology. Its ease of use, high sensitivity, and compatibility with other analytical techniques have made it a superior alternative to traditional methods like BrdU incorporation for studying DNA synthesis and cell proliferation. Understanding its chemical properties and the principles behind its detection is crucial for its effective application in research and drug development.

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